

Application Note: Scalable Synthesis of (2,2,2-Trifluoroethoxy)carbothioamide

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Compound of Interest

Compound Name: (2,2,2-Trifluoroethoxy)carbothioamide
CAS No.: 1909347-82-5
Cat. No.: B2996638

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Abstract

(2,2,2-Trifluoroethoxy)carbothioamide is a critical fluorinated building block used in the synthesis of heterocyclic pharmaceutical intermediates (e.g., thiazoles, pyrimidines) and as a specialized flotation agent. Traditional synthesis via chlorothionoformates or xanthates presents significant safety and environmental challenges upon scale-up. This protocol details a robust, three-step "one-pot" procedure utilizing benzoyl isothiocyanate as a reactive intermediate. This method eliminates the need for gaseous reagents and high-containment sulfur handling, delivering the target thionocarbamate in high purity (>98%) with a controlled impurity profile.

Retrosynthetic Analysis & Route Selection

The selection of the synthetic route is governed by the acidity of 2,2,2-trifluoroethanol (TFE, pKa ~12.4) and the requirement to avoid stench/toxicity issues associated with alkyl mercaptans and thiophosgene.

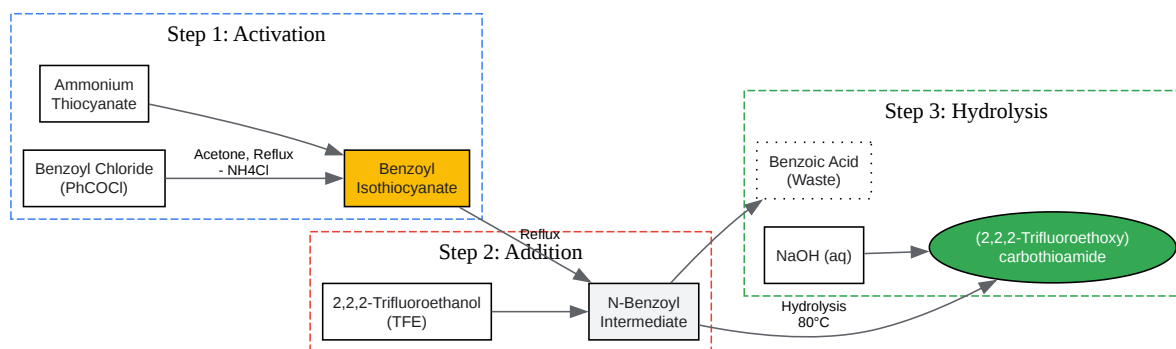
Comparative Route Assessment

Parameter	Route A: Thiophosgene	Route B: Xanthate (Industrial)	Route C: Benzoyl Isothiocyanate (Recommended)
Reagents	,	,	,
Safety Profile	Critical: High inhalation toxicity.	Poor: Evolution of MeSH (stench/toxic).	Good: Solids/Liquids handling only.
Atom Economy	High	Moderate	Lower (Loss of Benzoic Acid)
Scalability	Limited by safety containment.	Good, requires scrubbers.	Excellent: Standard reactor setup.

Selected Pathway: The Benzoyl Isothiocyanate Cascade

The chosen route leverages the high electrophilicity of in-situ generated benzoyl isothiocyanate to overcome the lower nucleophilicity of TFE.

- Activation: Reaction of Benzoyl Chloride with Ammonium Thiocyanate to form Benzoyl Isothiocyanate.
- Addition: Nucleophilic attack of TFE to form the N-benzoyl thionocarbamate intermediate.
- Hydrolysis: Base-mediated cleavage of the benzoyl group to release the target thionocarbamate.



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Caption: Logical flow of the Benzoyl Isothiocyanate synthesis route, highlighting the three distinct chemical transformations performed in a streamlined workflow.

Detailed Experimental Protocol (Scale: 1.0 mol)

Materials & Equipment

- Reactor: 2-Liter Jacketed Glass Reactor equipped with overhead stirrer (PTFE impeller), reflux condenser, temperature probe, and addition funnel.
- Solvents: Acetone (Technical grade, dried), Water (Deionized).
- Reagents:
 - Benzoyl Chloride (140.6 g, 1.0 mol)
 - Ammonium Thiocyanate (83.7 g, 1.1 mol)
 - 2,2,2-Trifluoroethanol (110.0 g, 1.1 mol)
 - Sodium Hydroxide (50% w/w solution, 2.5 mol equiv)

Step-by-Step Procedure

Phase 1: Formation of Benzoyl Isothiocyanate

- Charge: Add Ammonium Thiocyanate (83.7 g) and Acetone (600 mL) to the reactor. Stir at 300 RPM to create a suspension.
- Addition: Add Benzoyl Chloride (140.6 g) dropwise via the addition funnel over 30 minutes.
 - Process Note: An exotherm is expected. Maintain internal temperature using jacket cooling.
- Reaction: Heat the mixture to reflux () for 30 minutes.
 - Observation: A white precipitate of Ammonium Chloride () will form.
- Filtration (Optional but Recommended): For cleaner impurity profiles, cool to 20°C and filter off the solids. Return the filtrate (containing Benzoyl Isothiocyanate) to the reactor. Note: On large scale, this can be performed via an in-line bag filter.

Phase 2: Thiocarbamoylation of TFE

- Addition: To the stirring filtrate, add 2,2,2-Trifluoroethanol (110.0 g) in a single portion.
- Reaction: Heat the mixture to reflux () and hold for 2–3 hours.
 - Monitoring: Monitor consumption of Benzoyl Isothiocyanate via TLC (Hexane:EtOAc 8:2) or HPLC. The intermediate N-benzoyl-O-(2,2,2-trifluoroethyl)thiocarbamate is stable.
 - Mechanism:[1][2][3][4][5] The lower nucleophilicity of TFE requires the reflux duration. Do not shorten this step.

Phase 3: Hydrolysis & Isolation

- Solvent Swap: Distill off approximately 70% of the acetone under reduced pressure (400 mbar, 40°C).
- Hydrolysis: Add NaOH solution (200 g of 50% NaOH diluted in 400 mL water) to the residue.
- Reaction: Heat the biphasic mixture to 80°C for 1–2 hours.
 - Chemistry: This cleaves the benzoyl group (forming sodium benzoate) and releases the target thionocarbamate.
- Work-up:
 - Cool the reaction mass to 5°C. The product, **(2,2,2-Trifluoroethoxy)carbothioamide**, typically precipitates as a crystalline solid due to its low water solubility compared to sodium benzoate.
 - If oiling occurs (due to impurities), extract with Ethyl Acetate (mL), wash with brine, dry over , and concentrate.
- Purification: Recrystallize the crude solid from a mixture of Hexanes/Isopropanol (9:1) or Toluene.[6]
- Drying: Dry in a vacuum oven at 40°C for 12 hours.

Expected Results

Metric	Specification
Yield	75 – 85% (isolated)
Appearance	White to off-white crystalline solid
Purity (HPLC)	> 98.0%
Melting Point	98 – 102°C (Estimated based on analogs)

Process Safety & Critical Control Points

Thermal Hazards

- Benzoyl Chloride Addition: Highly exothermic. Failure of cooling during addition can lead to solvent boiling.
 - Control: Interlock addition pump with reactor temperature ().

Chemical Hazards

- 2,2,2-Trifluoroethanol: Causes severe eye damage and is toxic if swallowed. It is readily absorbed through skin.
 - PPE: Butyl rubber gloves are required. Nitrile offers limited protection against fluorinated alcohols.
- Ammonium Thiocyanate: Contact with strong acids releases highly toxic Hydrogen Cyanide (HCN) gas.
 - Segregation: Ensure no acidic waste streams are mixed with the reaction waste.

Impurity Management

- Benzoic Acid: The primary byproduct. Efficient removal relies on the pH during isolation. Ensure the aqueous phase is basic ($\text{pH} > 10$) during the initial filtration/extraction to keep benzoic acid as the water-soluble benzoate salt.
- Benzoyl Isothiocyanate Dimer: Can form if Step 1 is prolonged without TFE addition.

Analytical Validation

Identity Confirmation:

- IR Spectrum: Look for characteristic bands:
 - (

stretch).

- (

stretch).

- (

stretch).

- ¹H NMR (DMSO-d₆):

- ppm (Broad s, 2H,

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- ppm (q,

Hz, 2H,

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- Target Molecule Identity: CAS Registry Number 1909347-82-5, "**(2,2,2-Trifluoroethoxy)carbothioamide**".

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